

An In-depth Technical Guide to Ethyl 2-(triphenylphosphoranylidene)propionate

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Compound of Interest

Compound Name: Ethyl 2-(triphenylphosphoranylidene)propionate

Cat. No.: B044744

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This technical guide provides a comprehensive overview of **Ethyl 2-(triphenylphosphoranylidene)propionate**, a crucial reagent in synthetic organic chemistry. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the compound's key physicochemical properties, provides a detailed experimental protocol for its synthesis, and illustrates its role in the Wittig reaction.

Physicochemical Properties and Identification

Ethyl 2-(triphenylphosphoranylidene)propionate, also known as (Carbethoxyethylidene)triphenylphosphorane, is a stable ylide widely used in the Wittig reaction to convert aldehydes and ketones into α,β -unsaturated esters.

Property	Value	References
Molecular Formula	C23H23O2P	[1] [2] [3] [4]
Molecular Weight	362.40 g/mol	[1] [2] [4] [5]
CAS Number	5717-37-3	[1] [2] [6]
Appearance	Pale yellow to yellow solid	[6] [7]
Melting Point	158-162 °C	[5] [7] [8]
Purity	≥ 97.0% (HPLC)	[6] [7]
Solubility	Soluble in organic solvents like dichloromethane, THF, and toluene.	[8] [9]
Storage Conditions	Store at 0-8 °C, under an inert atmosphere, and away from heat and air.	[1] [5] [6] [7]

Experimental Protocols

Synthesis of **Ethyl 2-(triphenylphosphoranylidene)propionate**

This protocol describes the synthesis of **Ethyl 2-(triphenylphosphoranylidene)propionate** from triphenylphosphine and ethyl 2-bromopropionate.[\[8\]](#)

Materials:

- Triphenylphosphine (52.46 g, 200.0 mmol)
- Ethyl 2-bromopropionate (26.03 mL, 200.0 mmol)
- Ethyl acetate (130 mL)
- Dichloromethane (600 mL)
- Aqueous sodium hydroxide solution (2 M, 200 mL)

- Brine
- Anhydrous Na₂SO₄
- 500-mL one-necked, round-bottomed flask
- Egg-shaped magnetic stirring bar
- Reflux condenser
- Büchner funnel
- 1-L separatory funnel
- Rotary evaporator

Procedure:

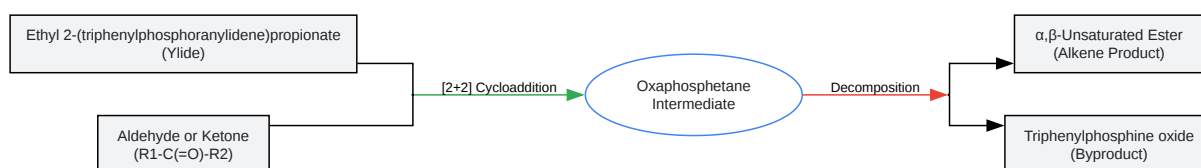
- Salt Formation:
 - A 500-mL, one-necked, round-bottomed flask equipped with a magnetic stirring bar is charged with triphenylphosphine (52.46 g, 200.0 mmol), ethyl acetate (130 mL), and ethyl 2-bromopropanoate (26.03 mL, 200.0 mmol).[8]
 - A reflux condenser is attached to the flask, and the solution is heated under reflux at an oil bath temperature of 75-80 °C under an argon atmosphere for 24 hours.[8]
 - The resulting white precipitate is collected by suction filtration on a Büchner funnel and washed with ethyl acetate (100 mL).[8]
- Ylide Formation:
 - The collected salt is dissolved in dichloromethane (500 mL) and transferred to a 1-L separatory funnel.[8]
 - Aqueous sodium hydroxide solution (2 M, 200 mL) is added, and the mixture is shaken vigorously.[8]

- The organic and aqueous layers are separated. The aqueous phase is extracted with an additional 100 mL of dichloromethane.[8]
- The combined organic phases are washed with brine, dried over anhydrous Na₂SO₄, filtered, and concentrated at 30 °C using a rotary evaporator.[8]
- The resulting product is dried under a vacuum to yield **Ethyl 2-(triphenylphosphoranylidene)propionate** as a light-yellow solid.[8]

Reaction Mechanism and Workflow

The Wittig Reaction

Ethyl 2-(triphenylphosphoranylidene)propionate is a key reagent in the Wittig reaction, a widely used method for forming carbon-carbon double bonds.[9] This reaction is fundamental in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.[7]



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Caption: Workflow of the Wittig reaction using **Ethyl 2-(triphenylphosphoranylidene)propionate**.

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